

# 2-Chloro-3-methylaniline safety, handling, and MSDS information

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## Compound of Interest

Compound Name: 2-Chloro-3-methylaniline

Cat. No.: B1589733

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An In-depth Technical Guide to **2-Chloro-3-methylaniline**: Safety, Handling, and MSDS

This document provides a comprehensive overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **2-Chloro-3-methylaniline** (CAS No. 29027-17-6). It is intended for researchers, scientists, and professionals in drug development and other laboratory settings who handle this chemical. This guide synthesizes critical data on physical and chemical properties, hazards, handling procedures, and emergency response.

## Chemical Identification and Properties

**2-Chloro-3-methylaniline**, with the molecular formula  $C_7H_7ClN$ , is an organic compound classified as a chlorinated aniline.<sup>[1]</sup> It serves as a versatile intermediate in the synthesis of agrochemicals and pharmaceuticals.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **2-Chloro-3-methylaniline**

Property	Value	Source
CAS Number	29027-17-6	[1][2]
Molecular Formula	C <sub>7</sub> H <sub>8</sub> ClN	[1][2]
Molecular Weight	141.60 g/mol	[1][2]
Appearance	Typically a liquid at room temperature; may also be a solid.	[1][2]
Boiling Point	219.8°C (at 760 mmHg)	[1]
Density	1.2 g/cm <sup>3</sup>	[1]
LogP (Partition Coefficient)	2.37	[1]

| SMILES Notation | CC1=C(C(=CC=C1)N)Cl |[1] |

## Hazard Identification and GHS Classification

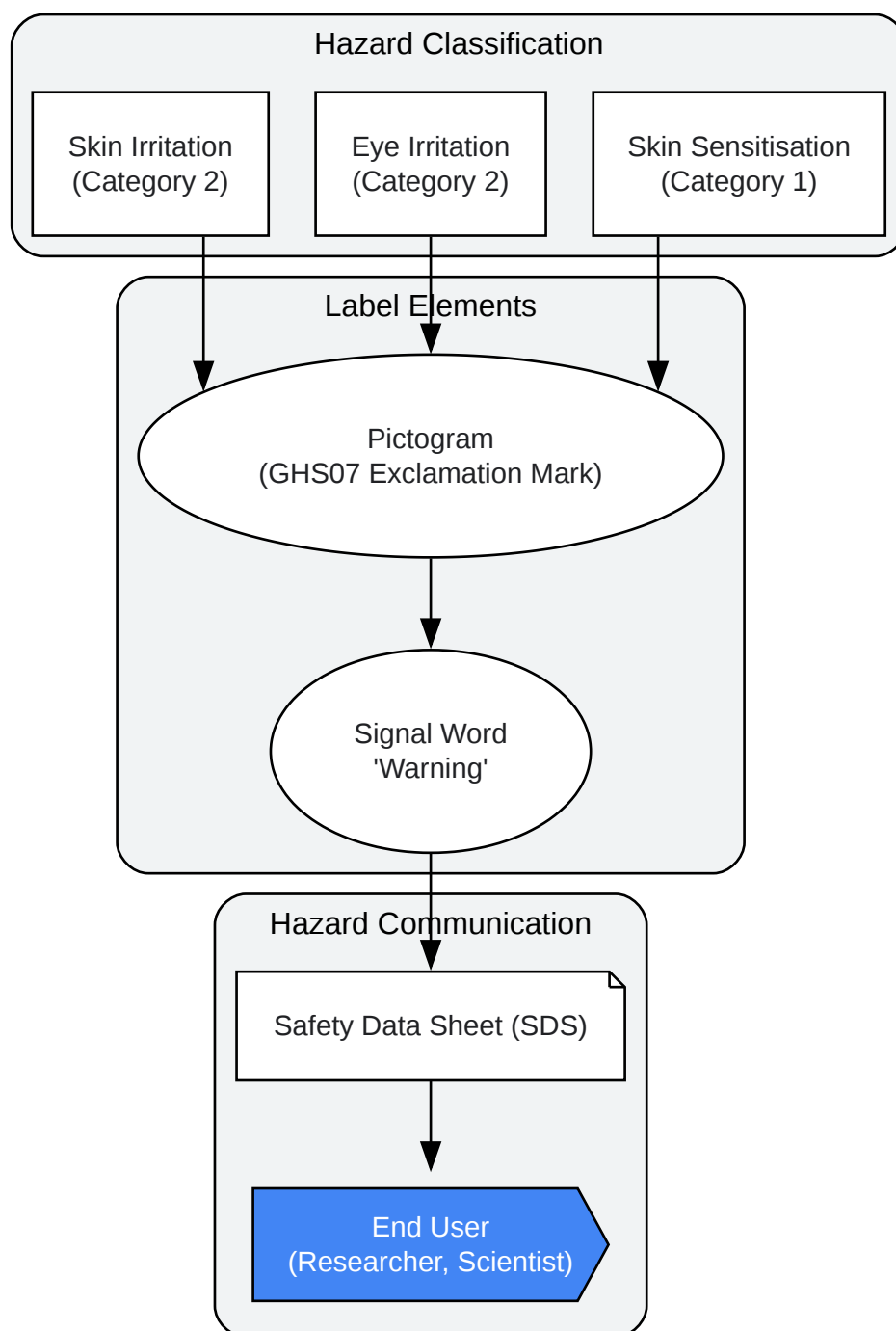
**2-Chloro-3-methylaniline** is classified as a hazardous substance. Exposure can lead to significant health effects, including skin and eye irritation, and potential toxicity if swallowed or in contact with skin.[1] It is also recognized as being very toxic to aquatic life with long-lasting effects.[1]

Table 2: GHS Hazard Classification for **2-Chloro-3-methylaniline**

Classification	Hazard Code	Hazard Statement	Pictogram	Signal Word
<b>Skin Irritation (Category 2)</b>	<b>H315</b>	<b>Causes skin irritation.</b>	<b>GHS07</b>	<b>Warning</b>
Eye Irritation (Category 2)	H319	Causes serious eye irritation.	GHS07	Warning
Skin Sensitisation (Category 1)	H317	May cause an allergic skin reaction.	GHS07	Warning
Acute Toxicity (Oral)	-	Toxic if swallowed.	-	-
Acute Toxicity (Dermal)	-	Toxic in contact with skin.	-	-
Aquatic Toxicity (Acute & Chronic)	-	Very toxic to aquatic life with long-lasting effects.	-	-

(Data synthesized from multiple sources indicating common hazards for this class of compound.[1][2])

Below is a diagram illustrating the flow of hazard information from classification to the end-user.



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Caption: GHS Hazard Communication Workflow.

## Safe Handling and Storage

Proper handling and storage are crucial to minimize exposure risk.

#### Handling Protocol:

- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood.[3][4]
- Personal Contact: Avoid all personal contact, including inhalation of vapors, mist, or gas.[2]  
[3] Avoid contact with skin and eyes.[2][5]
- Hygiene: Do not eat, drink, or smoke when using this product.[4] Wash hands and any exposed skin thoroughly after handling.[4] Contaminated clothing should be removed immediately and washed before reuse.[4]

#### Storage Conditions:

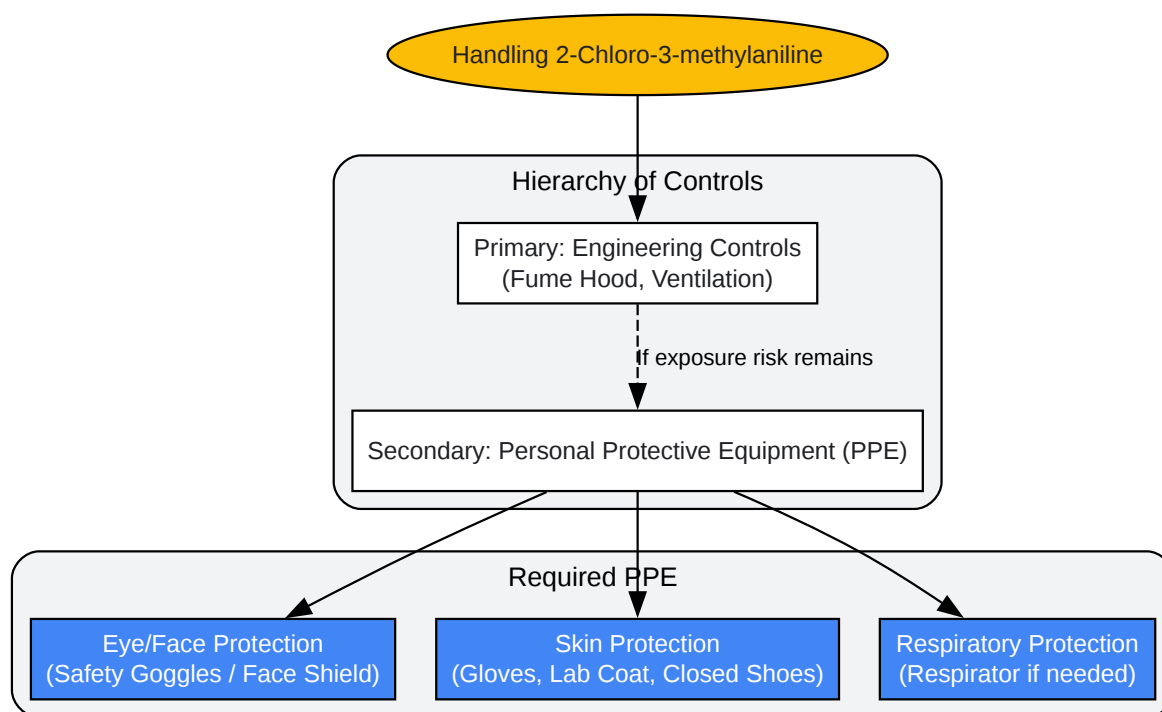
- Container: Keep containers tightly closed in a dry, cool, and well-ventilated place.[4]
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[6] Avoid contamination with oxidizing agents as it may result in ignition.[6]
- Security: Store locked up.[4]

## Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and appropriate PPE are mandatory to ensure user safety.

- Engineering Controls: Ensure adequate ventilation, especially in confined areas. Eyewash stations and safety showers must be close to the workstation location.[7]
- Eye/Face Protection: Wear chemical safety goggles or a face shield. Contact lenses can pose a special hazard and should not be worn.[3][5] Use equipment tested and approved under government standards like NIOSH (US) or EN 166 (EU).[5][8]
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., PVC, Fluorinated rubber) and protective clothing to prevent all possible skin contact.[3][8] Safety footwear or gumboots are also recommended.

- Respiratory Protection: If engineering controls are insufficient or a risk assessment indicates necessity, use a full-face respirator with appropriate cartridges (e.g., multi-purpose combination (US) or type ABEK (EN 14387)).<sup>[2][8]</sup> For high or unknown exposure concentrations, a self-contained breathing apparatus (SCBA) is required.<sup>[3]</sup>



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Caption: PPE Selection Logic for Handling.

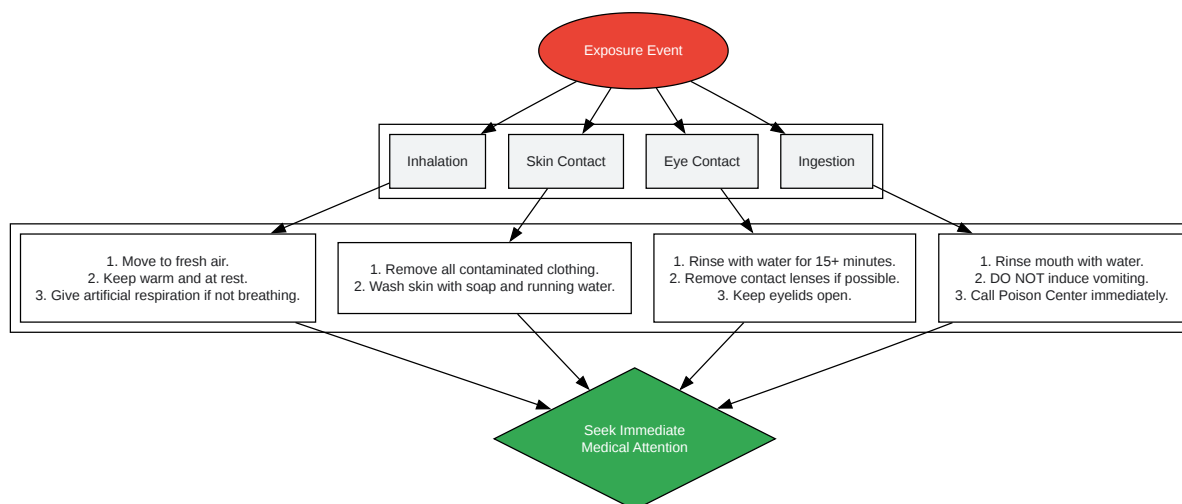
## First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure. Always seek medical attention after providing first aid.<sup>[4]</sup>

Experimental Protocol: First Aid Response

- General Advice: Move the exposed person to fresh air at once.<sup>[9]</sup> Show the safety data sheet to the attending physician.<sup>[2]</sup>

- If Inhaled: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[4] If breathing has stopped, perform artificial respiration.[9]
- In Case of Skin Contact: Immediately remove all contaminated clothing, including footwear. [6] Flush skin and hair with running water and soap, if available.[6][9]
- In Case of Eye Contact: Immediately wash (irrigate) the eyes with large amounts of fresh, running water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][9] Remove contact lenses if present and easy to do.[4]
- If Swallowed: Rinse the mouth with water.[2] Never give anything by mouth to an unconscious person.[2] Call a poison center or doctor immediately.[4]



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Caption: First Aid Decision and Action Flowchart.

## Fire-Fighting and Accidental Release Measures

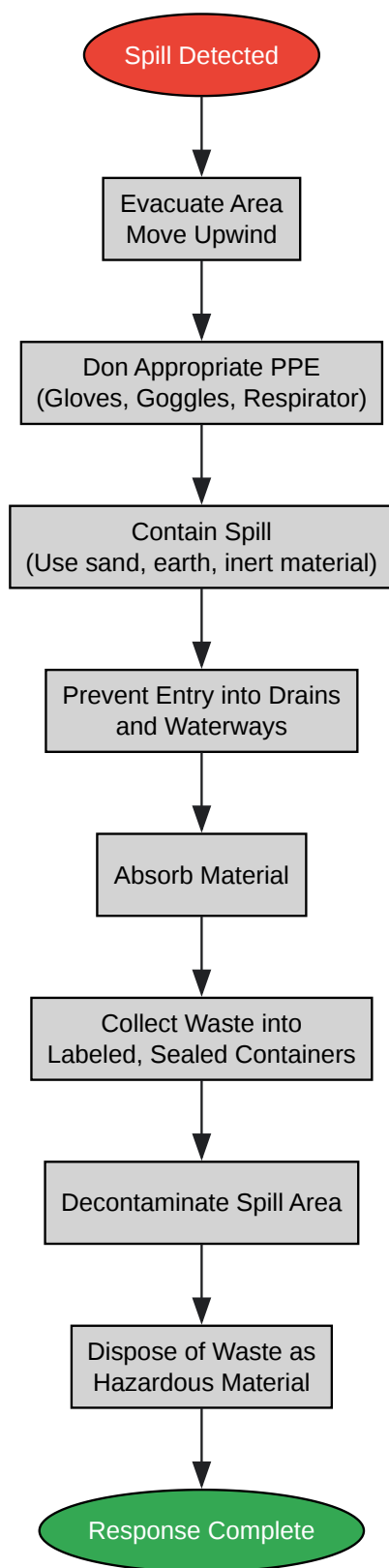
### Fire-Fighting Protocol:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide.[2][6]
- Specific Hazards: Combustion may produce toxic fumes, including carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), and hydrogen chloride.[3][6] Containers may explode when heated.[7]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective clothing.[4][6]

### Accidental Release (Spill) Protocol:

- Personal Precautions: Evacuate personnel and move upwind.[6] Ensure adequate ventilation.[2] Avoid breathing vapors and prevent contact with skin and eyes.[3] Wear full personal protective equipment, including respiratory protection.[3][6]
- Environmental Precautions: Prevent spillage from entering drains or water courses.[2][3]
- Containment and Cleanup:
  - Minor Spills: Use dry clean-up procedures.[3] Soak up with inert absorbent material (e.g., sand, vermiculite, silica gel). Collect the material into labeled containers for disposal.
  - Major Spills: Alert emergency responders.[3] Contain the spill with sand or earth.[3] Collect recoverable product and seal in labeled drums for disposal.[3] Wash the area and prevent runoff.[3]





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Caption: Accidental Spill Response Workflow.

## Toxicological and Ecological Information

### Toxicological Profile:

- Acute Toxicity: This compound is considered toxic if swallowed and toxic in contact with skin.  
[1]
- Irritation: It is known to cause skin irritation and serious eye irritation.[1][2]
- Sensitization: May cause an allergic skin reaction.[2]
- Chronic Effects: Chronic exposure to related arylamines may lead to more severe health issues like methemoglobinemia, a condition that reduces the blood's ability to carry oxygen.  
[1][6]

### Ecological Information:

- Aquatic Toxicity: **2-Chloro-3-methylaniline** is very toxic to aquatic life with long-lasting effects.[1]
- Environmental Fate: It must not be allowed to enter drains or be released into the environment.[2][5]

## Disposal and Transport

- Disposal: All waste must be handled as hazardous waste in accordance with local, state, and federal regulations.[6] Dispose of contents and containers at an approved waste disposal plant.[4]
- Transport: This material is typically regulated for transport. For example, related toxic anilines are often classified under UN2810, "Toxic liquid, organic, n.o.s.", Hazard Class 6.1, Packing Group III.[7] Always verify specific transport regulations before shipping.

This guide is intended to provide essential safety and handling information. Users must always consult the most current Safety Data Sheet (SDS) provided by the supplier before working with **2-Chloro-3-methylaniline** and ensure that a thorough risk assessment is completed.

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